

Synthesis of 1-Pyrrolidinepropionic acid, ethyl ester experimental protocol

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Compound of Interest

Compound Name: 1-Pyrrolidinepropionic acid, ethyl ester

CAS No.: 6317-35-7

Cat. No.: B1329548

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Application Note: Synthesis of 1-Pyrrolidinepropionic acid, ethyl ester

Abstract

This document provides a comprehensive, field-tested protocol for the synthesis of **1-Pyrrolidinepropionic acid, ethyl ester**, also known as ethyl 3-(pyrrolidin-1-yl)propanoate. The synthesis is achieved through a highly efficient aza-Michael addition reaction between pyrrolidine and ethyl acrylate. This guide is designed for researchers, scientists, and professionals in drug development, offering a detailed explanation of the reaction mechanism, a step-by-step experimental procedure, methods for purification and characterization, and critical safety information.

Introduction and Scientific Principle

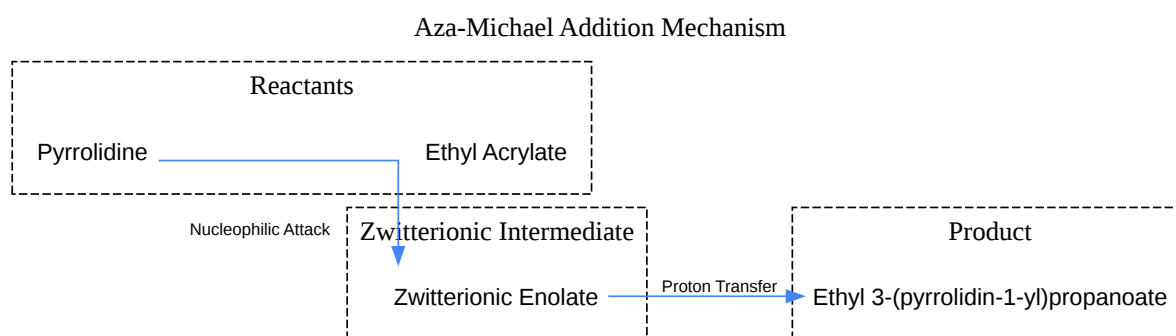
1-Pyrrolidinepropionic acid, ethyl ester is a valuable chemical intermediate used in the synthesis of more complex molecules, particularly in pharmaceutical research and

development. Its structure incorporates a pyrrolidine ring, a common motif in many biologically active compounds, and an ethyl ester functional group that allows for further chemical modifications.

The synthesis detailed herein utilizes the aza-Michael addition, a conjugate addition of an amine to an α,β -unsaturated carbonyl compound. In this specific application, the secondary amine, pyrrolidine, acts as a nucleophile, attacking the electron-deficient β -carbon of ethyl acrylate. The reaction is typically high-yielding and can often be performed under mild conditions without the need for a catalyst, making it an efficient and practical synthetic method.

Reaction Mechanism

The aza-Michael addition of pyrrolidine to ethyl acrylate proceeds through a nucleophilic conjugate addition mechanism. The lone pair of electrons on the nitrogen atom of pyrrolidine attacks the β -carbon of the ethyl acrylate double bond. This concerted process leads to the formation of a zwitterionic enolate intermediate. Subsequently, a rapid intramolecular or intermolecular proton transfer neutralizes the charges, yielding the final product, ethyl 3-(pyrrolidin-1-yl)propanoate.



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Caption: A simplified diagram of the Aza-Michael addition mechanism.

Experimental Protocol

This protocol is optimized for a laboratory scale synthesis, targeting a high yield of pure product.

Materials and Reagents

Reagent/Material	Grade	Supplier Example
Pyrrolidine	≥99%	Sigma-Aldrich
Ethyl acrylate (stabilized)	≥99%	Sigma-Aldrich
Anhydrous Magnesium Sulfate (MgSO ₄)	Reagent Grade	Fisher Scientific
Diethyl ether	Anhydrous	Fisher Scientific
Round-bottom flask (100 mL)	-	-
Magnetic stirrer and stir bar	-	-
Addition funnel (50 mL)	-	-
Ice-water bath	-	-
Rotary evaporator	-	-
Short-path distillation apparatus	-	-

Reagent Stoichiometry and Properties

Compound	Mol. Weight (g/mol)	Amount (mmol)	Volume (mL)	Mass (g)	Equiv.
Ethyl acrylate	100.12	50.0	5.4	5.01	1.0
Pyrrolidine	71.12	55.0	4.6	3.91	1.1

Note: A slight excess of pyrrolidine is used to ensure the complete consumption of the ethyl acrylate.

Step-by-Step Synthesis Procedure

- **Reaction Setup:** Assemble a 100 mL round-bottom flask equipped with a magnetic stir bar and an addition funnel. Place the flask in an ice-water bath on a magnetic stirrer.
- **Charge Reactant:** Add ethyl acrylate (5.4 mL, 50.0 mmol) to the round-bottom flask. Begin stirring.
- **Addition of Pyrrolidine:** Add pyrrolidine (4.6 mL, 55.0 mmol) to the addition funnel. Add the pyrrolidine dropwise to the stirring ethyl acrylate over a period of 20-30 minutes. Causality Note: The aza-Michael addition is exothermic. A slow, dropwise addition while cooling in an ice bath is crucial to control the reaction temperature, preventing potential side reactions and ensuring safety.
- **Reaction:** After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Let the mixture stir for an additional 2 hours at room temperature to ensure the reaction goes to completion.
- **Monitoring (Optional):** The reaction can be monitored by Thin Layer Chromatography (TLC) using a mobile phase of ethyl acetate/hexanes (e.g., 30:70 v/v) to observe the disappearance of the ethyl acrylate spot.

Work-up and Purification

- **Solvent Removal:** Concentrate the crude reaction mixture using a rotary evaporator to remove any unreacted pyrrolidine and other volatile impurities.
- **Purification by Distillation:** The resulting crude oil is purified by vacuum distillation. Assemble a short-path distillation apparatus.
 - Collect the pure product, **1-Pyrrolidinepropionic acid, ethyl ester**, as a colorless to pale yellow oil. The expected boiling point is in the range of 80-85 °C at approximately 5-10 mmHg.

Characterization of Final Product

The identity and purity of the synthesized ester should be confirmed using standard analytical techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR (400 MHz, CDCl_3): The expected proton NMR spectrum will show characteristic signals for the ethyl ester and the propanoate backbone integrated with the pyrrolidine ring.
[\[1\]](#)
 - δ 4.14 (q, $J = 7.1$ Hz, 2H): The $-\text{O}-\text{CH}_2-\text{CH}_3$ protons of the ethyl ester.
 - δ 2.75 (t, $J = 7.5$ Hz, 2H): The $-\text{N}-\text{CH}_2-\text{CH}_2-$ protons adjacent to the nitrogen.
 - δ 2.55 (m, 4H): The two $-\text{N}-\text{CH}_2-$ groups on the pyrrolidine ring.
 - δ 2.45 (t, $J = 7.5$ Hz, 2H): The $-\text{CH}_2-\text{CH}_2-\text{C}=\text{O}$ protons.
 - δ 1.78 (m, 4H): The two internal $-\text{CH}_2-$ groups on the pyrrolidine ring.
 - δ 1.25 (t, $J = 7.1$ Hz, 3H): The $-\text{O}-\text{CH}_2-\text{CH}_3$ protons of the ethyl ester.
- ^{13}C NMR (100 MHz, CDCl_3): The carbon spectrum provides further structural confirmation.
[\[1\]](#)
[\[2\]](#)
 - δ 172.5: Ester carbonyl carbon ($\text{C}=\text{O}$).
 - δ 60.3: Ester ethoxy carbon ($-\text{O}-\text{CH}_2-\text{CH}_3$).
 - δ 54.2: Pyrrolidine carbons adjacent to nitrogen ($-\text{N}-\text{CH}_2-$).
 - δ 51.8: Propanoate carbon adjacent to nitrogen ($-\text{N}-\text{CH}_2-\text{CH}_2-$).
 - δ 33.1: Propanoate carbon adjacent to carbonyl ($-\text{CH}_2-\text{C}=\text{O}$).
 - δ 23.5: Pyrrolidine internal carbons ($-\text{CH}_2-$).
 - δ 14.2: Ester methyl carbon ($-\text{O}-\text{CH}_2-\text{CH}_3$).

Infrared (IR) Spectroscopy

- IR (Neat, cm^{-1}): The IR spectrum should display key functional group absorptions.
[\[3\]](#)[\[4\]](#)

- ~2970-2800 cm^{-1} : C-H stretching from alkyl groups.
- ~1735 cm^{-1} : A strong C=O stretching band, characteristic of a saturated ester.
- ~1180 cm^{-1} : C-O stretching of the ester group.

Safety and Handling Precautions

It is imperative to conduct this synthesis in a well-ventilated fume hood while wearing appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.

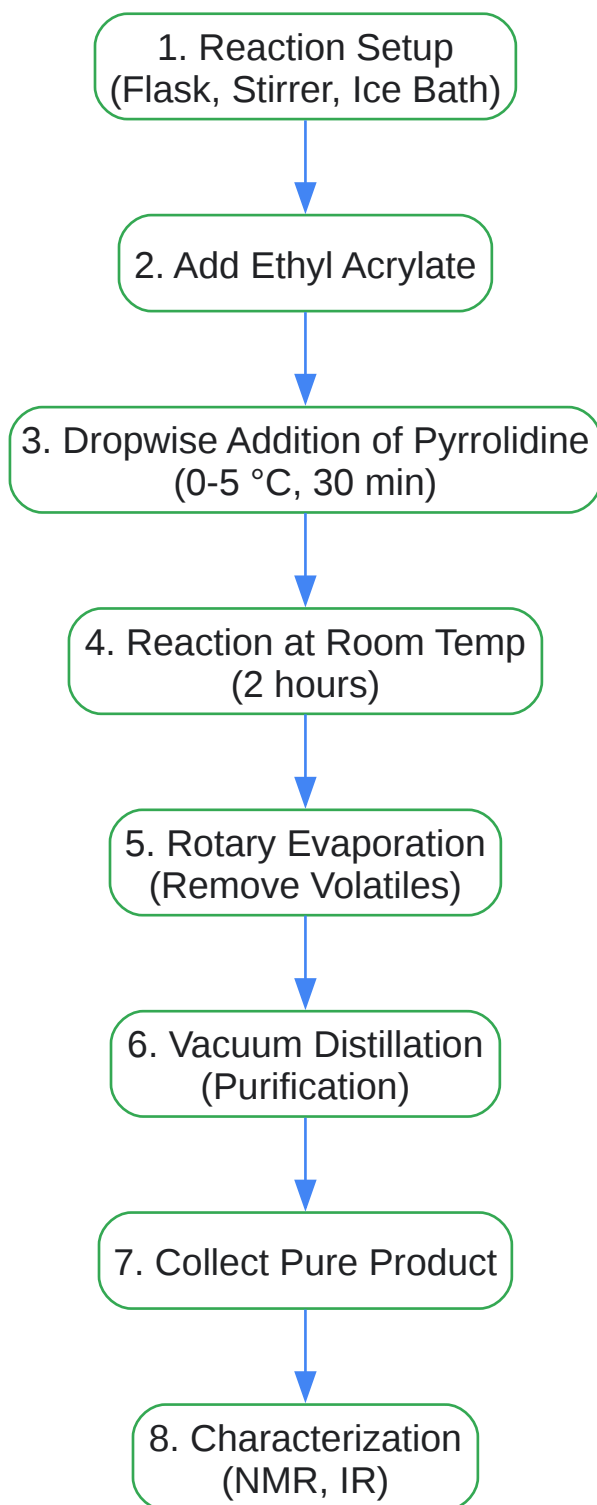
Chemical	Hazard Summary
Pyrrolidine	Highly flammable liquid and vapor.[5] Harmful if swallowed or inhaled.[5] Causes severe skin burns and eye damage.[5] Lachrymator.[5]
Ethyl Acrylate	Highly flammable liquid and vapor.[6] Toxic if inhaled.[6] Harmful if swallowed or in contact with skin.[6] Causes skin and serious eye irritation.[6] May cause an allergic skin reaction and respiratory irritation.[6] Suspected of causing cancer.[6]

First Aid Measures:

- Skin Contact: Immediately remove contaminated clothing and rinse the affected area with copious amounts of water for at least 15 minutes.[5]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5]
- Inhalation: Move the individual to fresh air. If not breathing, give artificial respiration.[5]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[7]
- In all cases of exposure, seek immediate medical attention.[5]

Visualized Experimental Workflow

The following diagram outlines the complete workflow from initial setup to final product characterization.



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Caption: Overall experimental workflow for the synthesis.

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